

Application Note: Developing Assays with 4-Amino-2-hydroxy-N,N-dimethylbenzamide

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Compound of Interest

Compound Name: 4-Amino-2-hydroxy-N,N-dimethylbenzamide

Cat. No.: B13278933

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Executive Summary & Chemical Logic

4-Amino-2-hydroxy-N,N-dimethylbenzamide is a functionalized salicylamide derivative characterized by three distinct moieties: an electron-donating aniline group (4-position), a proton-donating phenolic hydroxyl (2-position), and a solubilizing dimethylamide group.^{[1][2]}

In drug development, this molecule typically serves one of two critical roles:

- **Fluorescent Reporter/Probe:** The structural proximity of the 2-hydroxy group to the amide carbonyl facilitates Excited-State Intramolecular Proton Transfer (ESIPT), often resulting in a large Stokes shift and environment-sensitive fluorescence.^{[1][2]}
- **Metabolite Standard:** It represents a stable metabolite of larger salicylate-based drugs or prodrugs, requiring robust quantification assays (LC-MS/MS) for pharmacokinetic (PK) profiling.^{[1][2]}

This guide details the protocols for characterizing its physicochemical properties and developing validated bioanalytical assays.^{[1][2]}

Pre-Assay Characterization (The "Go/No-Go" Phase)

[1][2]

Before attempting biological validation, the physicochemical behavior of the molecule must be mapped.[1][2] The 4-amino group is susceptible to oxidation, and the 2-hydroxy group induces pH-dependent solubility changes.[1][2]

Physicochemical Profiling[2]

- Molecular Weight: ~180.20 g/mol [1][2]
- pKa Estimates:
 - Aniline (4-NH₂):[1][2] ~4.5 (Protonates in acidic media).[1][2]
 - Phenol (2-OH):[1][2] ~8.5–9.5 (Deprotonates in basic media).[1][2]
- Solubility: Moderate in water; high in DMSO and Methanol.[1][2]

Stability & Handling Protocol

Objective: Prevent oxidative degradation of the aniline moiety during stock preparation.

- Solvent Choice: Dissolve primary stock (10 mM) in DMSO (Dimethyl sulfoxide).[1][2] Avoid protic solvents (MeOH/Water) for long-term storage to prevent hydrolysis (though the dimethylamide is relatively stable).[1][2]
- Antioxidant Additive: For aqueous working solutions, add 0.1% Ascorbic Acid or 1 mM DTT if the assay tolerates it, to prevent the formation of quinone imines (brown discoloration).[1][2]
- Storage: Store stocks at -20°C in amber glass vials (light sensitive).

Protocol A: Fluorescence Characterization

(Biophysical Assay)

Context: This protocol determines if the molecule can be used as a standalone fluorescent probe or if it requires derivatization.[1][2] The "ESIPT" mechanism is the key driver here.[1][2]

Materials

- Buffer A (Acidic): 50 mM Acetate Buffer, pH 4.0
- Buffer B (Neutral): 50 mM Phosphate Buffer (PBS), pH 7.4
- Buffer C (Basic): 50 mM Carbonate Buffer, pH 10.0
- Instrument: Fluorescence Spectrophotometer (e.g., Agilent Cary Eclipse or Tecan Spark).[\[1\]](#)
[\[2\]](#)

Step-by-Step Methodology

- Dilution: Prepare 10 μ M working solutions in Buffers A, B, and C.
- Absorbance Scan: Scan UV-Vis absorbance from 250 nm to 450 nm.
 - Expectation: A primary peak around 290–310 nm (benzamide core) and a secondary band >330 nm (phenolate/aniline charge transfer).[\[1\]](#)[\[2\]](#)
- Emission Scan: Set excitation at the Absorbance
(approx. 320 nm). Scan emission from 340 nm to 600 nm.[\[1\]](#)[\[2\]](#)
- Data Analysis (ESIPT Verification):
 - Look for a dual-emission profile or a massive Stokes shift (>80 nm).[\[1\]](#)[\[2\]](#)
 - Mechanism:[\[1\]](#)[\[2\]](#) In non-polar solvents or specific pH, the proton transfers from the OH to the Carbonyl O in the excited state, emitting from the "Keto" tautomer (red-shifted).[\[1\]](#)[\[2\]](#)

Expert Insight: If the fluorescence is quenched in water (common for ESIPT probes), add 10-40% Glycerol or PEG-400 to restrict bond rotation and restore quantum yield.[\[1\]](#)[\[2\]](#)

Protocol B: LC-MS/MS Bioanalytical Method (PK/Quantification)[\[1\]](#)[\[2\]](#)

Context: For drug metabolism and pharmacokinetics (DMPK) studies, fluorescence is rarely specific enough.[\[1\]](#)[\[2\]](#) Mass spectrometry is the gold standard.[\[1\]](#)[\[2\]](#)

Chromatographic Conditions

The polar nature of the amino and hydroxy groups requires a column capable of retaining polar analytes to avoid the "void volume" effect.[\[1\]](#)[\[2\]](#)

Parameter	Setting / Recommendation
Column	C18 Polar Embedded (e.g., Waters Acquity HSS T3 or Phenomenex Kinetex Biphenyl). [1] [2]
Dimensions	2.1 x 50 mm, 1.7 µm or 2.6 µm particle size. [1] [2]
Mobile Phase A	Water + 0.1% Formic Acid (Keeps aniline protonated for retention). [1] [2]
Mobile Phase B	Acetonitrile + 0.1% Formic Acid. [1] [2]
Flow Rate	0.4 – 0.6 mL/min. [1] [2]
Gradient	5% B (0-0.5 min)
	95% B (2.5 min)
	Hold (3.0 min).

Mass Spectrometry Parameters (MRM)

- Ionization Mode: Electrospray Ionization Positive (ESI+).[\[1\]](#)[\[2\]](#) The dimethylamide and aniline are excellent proton acceptors.[\[1\]](#)[\[2\]](#)
- Precursor Ion: $[M+H]^+ = 181.1$ (Calculated: $180.2 + 1.007$).[\[1\]](#)[\[2\]](#)
- Product Ions (Optimization Required):
 - Primary Transition (Quantifier): 181.1
136.1 (Loss of dimethylamine, -45 Da).[\[1\]](#)[\[2\]](#)
 - Secondary Transition (Qualifier): 181.1

108.1 (Loss of CO from the amide core).[1][2]

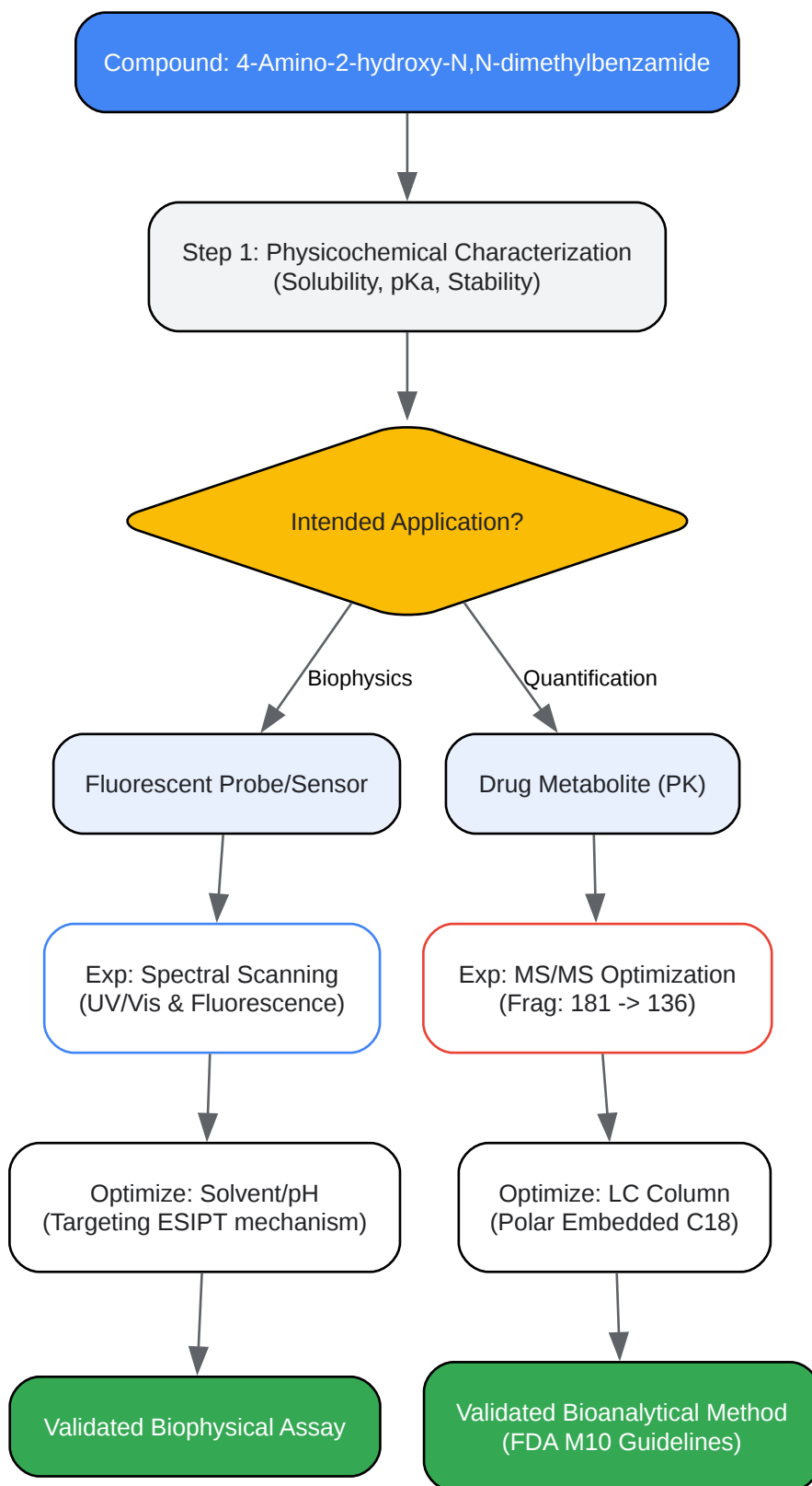
Sample Preparation (Plasma Extraction)

Protein Precipitation (PPT) is preferred over Liquid-Liquid Extraction (LLE) due to the molecule's moderate polarity.[1][2]

- Aliquot: Transfer 50 μ L of plasma into a 96-well plate.
- Precipitate: Add 150 μ L of Ice-cold Acetonitrile containing Internal Standard (e.g., d6-labeled analog or Labetalol).
- Vortex: Mix at 1000 rpm for 5 minutes.
- Centrifuge: 4000 x g for 10 minutes at 4°C.
- Injection: Transfer 100 μ L supernatant to a fresh plate; inject 2-5 μ L.

Visualizing the Assay Development Workflow

The following diagram illustrates the decision matrix for developing assays based on the intended application (Probe vs. Drug).



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Caption: Workflow for diverging assay development paths based on the functional role of the benzamide derivative.

Expert Commentary & Troubleshooting

The "Stokes Shift" Trap

When developing the fluorescence assay, you may observe low quantum yield in aqueous buffers.^{[1][2]} This is often due to non-radiative decay caused by water molecules bridging the intramolecular hydrogen bond between the 2-OH and the amide carbonyl.^{[1][2]}

- Solution: If the assay allows, add a co-solvent like Ethanol or DMSO (up to 5%).^{[1][2]} If measuring in cells, the hydrophobic pockets of proteins often enhance the signal naturally.^{[1][2]}

LC-MS Carryover

The dimethylamide group can be "sticky" on stainless steel surfaces.^{[1][2]}

- Solution: Use a needle wash solution containing Acetonitrile:Isopropanol:Water:Formic Acid (40:40:20:0.1) to ensure complete removal of the analyte between injections.^{[1][2]}

Metabolism Considerations

If using this molecule in vivo, be aware that the 4-amino group is a target for N-acetylation (NAT1/NAT2 enzymes) and the 2-hydroxy group for Glucuronidation (UGT enzymes).^{[1][2]}

- Assay Impact: Your LC-MS method should monitor for m/z 223.1 (+42 Da, Acetyl) and m/z 357.1 (+176 Da, Glucuronide) to track metabolic fate.^{[1][2]}

References

- FDA. (2022).^{[1][2]} M10 Bioanalytical Method Validation and Study Sample Analysis. U.S. Food and Drug Administration.^{[1][2]} Available at: [\[Link\]](#)
- PubChem. (2025).^{[1][2]} Compound Summary: 4-Amino-N,N-dimethylbenzamide (Related Structure).^{[1][2][3]} National Library of Medicine.^{[1][2]} Available at: [\[Link\]](#)^{[1][2]}

- Kósa, C., Danko, M., & Hrdlovič, P. (2012).^{[1][2][4]} Preparation and Spectral Characterization of Fluorescence Probes Based on 4-N,N-Dimethylamino Benzoic Acid. Journal of Fluorescence.^{[1][2]} (Discusses ESIPT mechanisms in similar benzamides). Available at: [\[Link\]](#)

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Sources

- 1. 4-Amino-N,N-dimethylbenzamide | C₉H₁₂N₂O | CID 235527 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 4-hydroxy-N,N-dimethylbenzamide | C₉H₁₁NO₂ | CID 309822 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. 4-Amino-N,N-dimethylbenzamide, 97+% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [\[fishersci.com\]](https://fishersci.com)
- 4. researchgate.net [\[researchgate.net\]](https://researchgate.net)
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